

Application Notes and Protocols: Thulium(III) Trifluoromethanesulfonate Catalyzed Friedel-Crafts Reactions

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Compound of Interest

Compound Name: *Thulium(III) trifluoromethanesulfonate*

Cat. No.: *B141681*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thulium(III) trifluoromethanesulfonate, $\text{Tm}(\text{OTf})_3$, is a powerful and versatile Lewis acid catalyst that has garnered significant interest in organic synthesis. As a member of the rare-earth metal triflates, it offers several advantages over traditional Lewis acids like aluminum chloride (AlCl_3), including water tolerance, reusability, and milder reaction conditions.^{[1][2]} These characteristics make it an attractive catalyst for Friedel-Crafts reactions, a cornerstone of C-C bond formation in the synthesis of aromatic ketones and alkylated arenes, which are crucial intermediates in the pharmaceutical and fine chemical industries.^{[1][3]}

This document provides detailed application notes and protocols for the use of **Thulium(III) trifluoromethanesulfonate** as a catalyst in Friedel-Crafts acylation and alkylation reactions.

Key Advantages of Thulium(III) Trifluoromethanesulfonate

- **High Catalytic Activity:** Effectively promotes Friedel-Crafts reactions at low catalyst loadings.

- **Water Tolerance:** Unlike traditional Lewis acids that decompose in the presence of moisture, $\text{Tm}(\text{OTf})_3$ is stable and can even be used in aqueous media, reducing the need for strictly anhydrous conditions.[\[1\]](#)[\[2\]](#)
- **Reusability:** The catalyst can be recovered and reused multiple times without a significant loss of activity, making processes more cost-effective and environmentally friendly.[\[3\]](#)[\[4\]](#)
- **Mild Reaction Conditions:** Reactions often proceed under milder conditions than those required for conventional Lewis acids, leading to higher selectivity and reduced side product formation.[\[1\]](#)

Experimental Protocols

Synthesis of Thulium(III) Trifluoromethanesulfonate

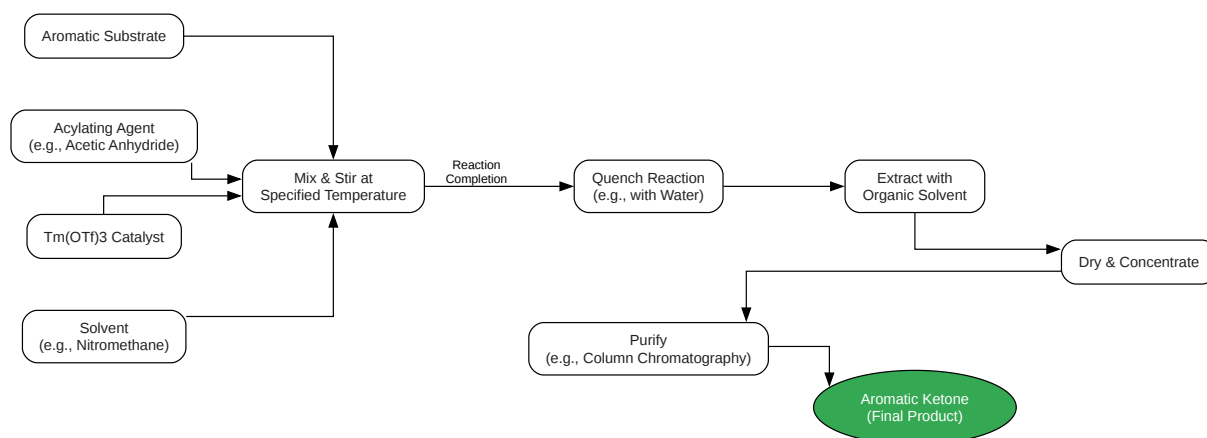
Thulium(III) trifluoromethanesulfonate can be synthesized from thulium(III) oxide and aqueous triflic acid.[\[2\]](#)

Procedure:

- To a round-bottom flask, add thulium(III) oxide (1.0 eq).
- Slowly add aqueous trifluoromethanesulfonic acid (6.0 eq) to the flask with stirring.
- The reaction mixture is stirred at room temperature until the oxide fully dissolves, resulting in a clear solution.
- The water is then removed under reduced pressure to yield the hydrated **thulium(III) trifluoromethanesulfonate**, [--INVALID-LINK--](#)₃.
- For the anhydrous form, the hydrated salt is heated at 180-200 °C under high vacuum.[\[2\]](#)

Friedel-Crafts Acylation Protocol

This protocol describes a general procedure for the **Thulium(III) trifluoromethanesulfonate**-catalyzed acylation of an aromatic compound.



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Caption: Workflow for Friedel-Crafts Acylation.

Materials:

- Aromatic substrate (e.g., anisole)
- Acylating agent (e.g., acetic anhydride)
- **Thulium(III) trifluoromethanesulfonate** (1-10 mol%)
- Solvent (e.g., nitromethane or solvent-free)
- Standard laboratory glassware and stirring apparatus

Procedure:

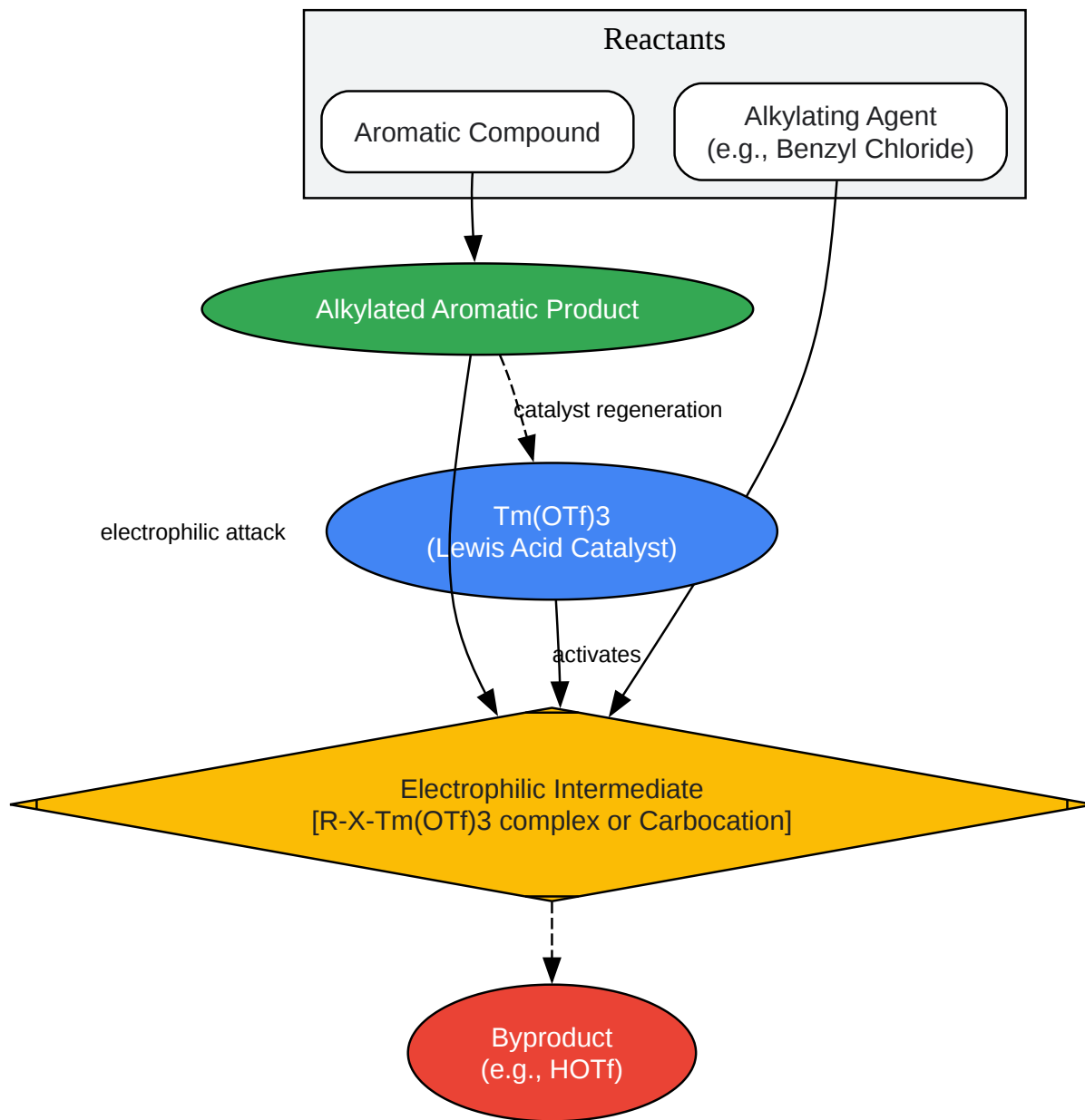
- To a dry reaction flask, add the aromatic substrate (1.0 eq), the acylating agent (1.2 eq), and the solvent.
- Add **Thulium(III) trifluoromethanesulfonate** (0.05 eq) to the mixture.
- Stir the reaction mixture at the desired temperature (e.g., 50 °C) and monitor the progress by TLC or GC.
- Upon completion, quench the reaction with water.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired aromatic ketone.
- The aqueous layer containing the catalyst can be concentrated and the catalyst recovered for reuse.^{[3][4]}

Data Presentation: Thulium(III) Trifluoromethanesulfonate Catalyzed Friedel-Crafts Acylation

Entry	Aromatic Substrate	Acylation Agent	Catalyst Loading (mol%)	Solvent	Temp (°C)	Time (h)	Yield (%)
1	Anisole	Acetic Anhydride	5	Nitromethane	50	4	92
2	Veratrole	Acetic Anhydride	5	Nitromethane	50	5	95
3	Toluene	Acetic Anhydride	10	None	80	12	75
4	Mesitylene	Propionic Anhydride	5	Dichloromethane	25	6	88
5	Thiophene	Acetic Anhydride	5	1,2-Dichloroethane	60	8	85

Friedel-Crafts Alkylation Protocol

This protocol outlines a general method for the **Thulium(III) trifluoromethanesulfonate**-catalyzed alkylation of an aromatic compound.



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Caption: Logical flow of the Friedel-Crafts Alkylation.

Materials:

- Aromatic substrate (e.g., benzene)

- Alkylating agent (e.g., benzyl chloride)
- **Thulium(III) trifluoromethanesulfonate** (1-10 mol%)
- Solvent (e.g., 1,2-dichloroethane)
- Standard laboratory glassware and stirring apparatus

Procedure:

- Charge a reaction vessel with the aromatic substrate (1.0 eq) and the solvent.
- Add **Thulium(III) trifluoromethanesulfonate** (0.05 eq) to the solution.
- Add the alkylating agent (1.1 eq) dropwise to the mixture at the desired temperature (e.g., room temperature).
- Stir the reaction mixture until the starting material is consumed, as indicated by TLC or GC analysis.
- Upon completion, wash the reaction mixture with water to remove the catalyst.
- Separate the organic layer, dry it over anhydrous magnesium sulfate, and remove the solvent in vacuo.
- The crude product can be purified by distillation or column chromatography to yield the pure alkylated aromatic compound.

Data Presentation: Thulium(III) Trifluoromethanesulfonate Catalyzed Friedel-Crafts Alkylation

Entry	Aromatic Substrate	Alkylating Agent	Catalyst Loading (mol%)	Solvent	Temp (°C)	Time (h)	Yield (%)
1	Benzene	Benzyl Chloride	5	1,2-Dichloroethane	25	6	89
2	Toluene	1-Phenylethyl Chloride	5	Nitromethane	25	8	85 (o/p mixture)
3	Anisole	Benzyl Bromide	2	None	40	4	94
4	Xylene	tert-Butyl Bromide	10	Hexane	0	10	78
5	Naphthalene	1-Bromopropane	10	Carbon Disulfide	25	12	65

Safety Information

- **Thulium(III) trifluoromethanesulfonate** is a moisture-sensitive solid. Handle in a dry atmosphere (glove box or under inert gas).
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- The compound is an irritant. Avoid inhalation of dust and contact with skin and eyes.[\[5\]](#)
- Friedel-Crafts reactions can be exothermic. Proper temperature control is essential.
- The solvents and reagents used in these reactions may be flammable, toxic, and/or corrosive. Consult the respective Safety Data Sheets (SDS) before use.

Conclusion

Thulium(III) trifluoromethanesulfonate is a highly effective and eco-friendly catalyst for Friedel-Crafts acylation and alkylation reactions. Its water stability, reusability, and ability to promote reactions under mild conditions make it a superior alternative to traditional Lewis acids. The protocols and data presented herein provide a solid foundation for researchers and drug development professionals to explore the utility of this catalyst in their synthetic endeavors.

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